

In-Depth Technical Guide: 1-Methyllysergol-d3

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Compound of Interest

Compound Name: 1-Methyllysergol-d3

Cat. No.: B15622593

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct experimental data for 1-Methyllysergol and its deuterated isotopologue, **1-Methyllysergol-d3**, is scarce in publicly available scientific literature. Therefore, this guide has been compiled by leveraging information on the broader class of ergot alkaloids and related lysergic acid derivatives. The properties and experimental protocols described herein are based on established knowledge of structurally similar compounds and should be considered as a predictive guide for research and development purposes.

Core Chemical Properties

1-Methyllysergol-d3 is a deuterated derivative of 1-Methyllysergol, an ergot alkaloid. The core structure is based on the ergoline ring system, characteristic of this class of psychoactive and medically relevant compounds. The introduction of three deuterium atoms in the 1-methyl group provides a valuable tool for metabolic studies, pharmacokinetic analysis, and as an internal standard in mass spectrometry-based quantification.

Physicochemical Data

Quantitative physicochemical data for 1-Methyllysergol is not readily available. The following table summarizes the known properties of **1-Methyllysergol-d3** and provides estimated values for 1-Methyllysergol based on the general characteristics of similar ergot alkaloids.

Property	1-Methyllysergol-d3	1-Methyllysergol (Estimated)	Data Source/Basis
Molecular Formula	C ₁₇ D ₃ H ₁₇ N ₂ O	C ₁₇ H ₂₀ N ₂ O	LGC Standards[1]
Molecular Weight	271.37	268.35	LGC Standards[1]
Accurate Mass	271.176	268.1576	LGC Standards[1]
Melting Point	Not available	Likely a solid with a defined melting point, typical for crystalline alkaloids.	General knowledge of alkaloids
Boiling Point	Not available	Expected to be high and likely to decompose upon heating at atmospheric pressure.	General knowledge of alkaloids
Solubility	Not available	Likely soluble in organic solvents like methanol, ethanol, chloroform, and DMSO. Limited solubility in water.	General knowledge of ergot alkaloids
pKa	Not available	The basicity of the ergoline nitrogen would result in a pKa in the physiological range, allowing for salt formation.	General knowledge of ergoline structures

Spectral Data

Detailed spectral data for 1-Methyllysergol is not published. However, based on the known structure, the following characteristic signals can be predicted.

¹H-NMR Spectroscopy (Predicted):

- Aromatic Protons: Signals in the aromatic region (δ 6.5-8.0 ppm) corresponding to the indole ring protons.
- Ergoline Ring Protons: A complex series of aliphatic signals in the upfield region (δ 2.0-4.0 ppm).
- N-Methyl Protons: A singlet corresponding to the N-methyl group. For **1-Methyllysergol-d3**, this signal would be absent, and a characteristic triplet may be observed in the ^{13}C -NMR due to C-D coupling.
- Hydroxymethyl Protons: Signals associated with the $-\text{CH}_2\text{OH}$ group.

^{13}C -NMR Spectroscopy (Predicted):

- Aromatic Carbons: Signals in the downfield region (δ 100-150 ppm).
- Ergoline Ring Carbons: Aliphatic carbon signals in the range of δ 20-70 ppm.
- N-Methyl Carbon: A signal for the N-methyl carbon.
- Hydroxymethyl Carbon: A signal around δ 60-70 ppm.

Mass Spectrometry (Predicted):

- Electron Ionization (EI): A prominent molecular ion peak (M^+) is expected, along with characteristic fragmentation patterns of the ergoline ring system. For **1-Methyllysergol-d3**, the molecular ion would be observed at m/z 271, three units higher than the non-deuterated analog.

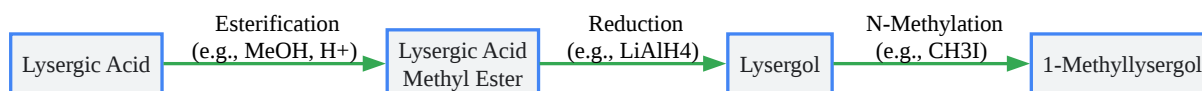
Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of 1-Methyllysergol are not publicly available. The following sections provide generalized methodologies based on established procedures for related ergot alkaloids.

Synthesis of 1-Methyllysergol

The synthesis of 1-Methyllysergol would likely start from lysergic acid, a common precursor for many ergot alkaloids.

Hypothetical Synthetic Workflow:



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Caption: Hypothetical synthesis of 1-Methyllysergol.

Methodology:

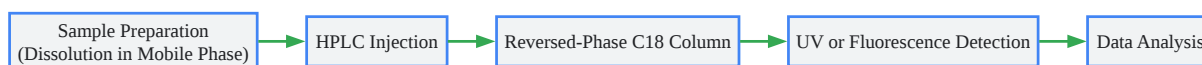
- **Esterification of Lysergic Acid:** Lysergic acid is first converted to its methyl ester to protect the carboxylic acid functionality. This can be achieved by reacting lysergic acid with methanol in the presence of a catalytic amount of strong acid (e.g., sulfuric acid).
- **Reduction of the Methyl Ester:** The methyl ester of lysergic acid is then reduced to the corresponding primary alcohol, lysergol. A powerful reducing agent such as lithium aluminum hydride (LiAlH_4) in an anhydrous ether solvent is typically used for this transformation.
- **N-Methylation:** The final step involves the methylation of the indole nitrogen at the 1-position. This can be accomplished by treating lysergol with a methylating agent like methyl iodide (CH_3I) in the presence of a suitable base to deprotonate the indole nitrogen. For the synthesis of **1-Methyllysergol-d3**, deuterated methyl iodide (CD_3I) would be used in this step.

Analytical Methods

High-Performance Liquid Chromatography (HPLC):

A reversed-phase HPLC method would be suitable for the analysis of 1-Methyllysergol.

Workflow for HPLC Analysis:



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Caption: General workflow for HPLC analysis.

Methodology:

- **Column:** A C18 reversed-phase column is commonly used for the separation of ergot alkaloids.
- **Mobile Phase:** A gradient elution with a mixture of an aqueous buffer (e.g., ammonium carbonate) and an organic solvent (e.g., acetonitrile or methanol) is typically employed.
- **Detection:** UV detection at a wavelength corresponding to the indole chromophore (around 280 nm and 310 nm) or fluorescence detection (excitation around 310 nm, emission around 410 nm) can be used for sensitive detection.
- **Quantification:** Quantification is achieved by comparing the peak area of the analyte to that of a known standard. **1-Methyllysergol-d3** can serve as an excellent internal standard for the quantification of 1-Methyllysergol using LC-MS.

Biological Activity and Signaling Pathways

The biological activity of 1-Methyllysergol has not been extensively characterized. However, as an ergot alkaloid, it is predicted to interact with various biogenic amine receptors, particularly serotonin (5-HT) and dopamine (D) receptors. The ergoline scaffold is a common feature of many potent ligands for these receptors.

Predicted Receptor Binding Profile

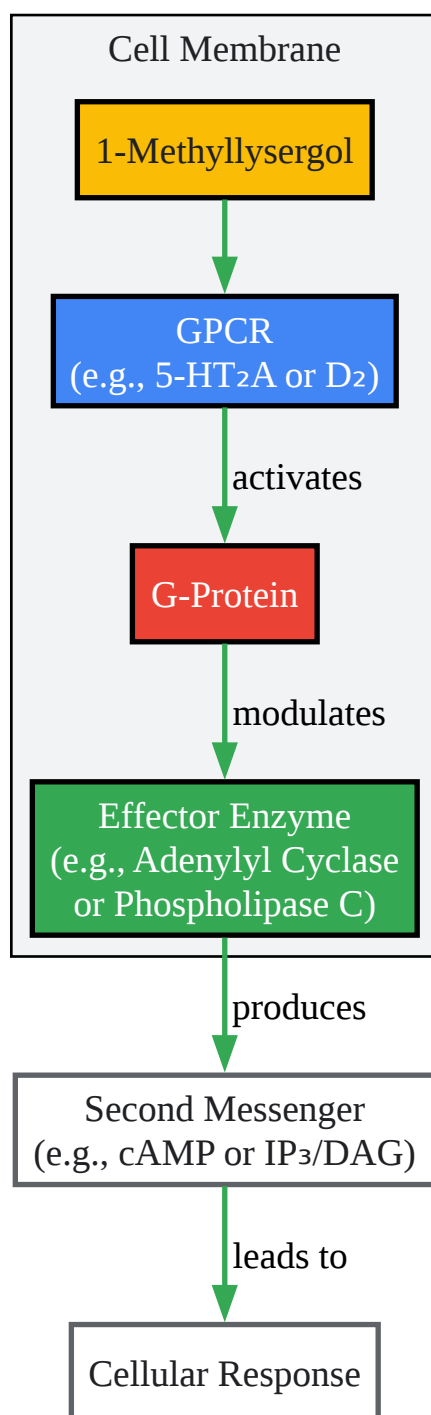
Based on the structure of 1-Methyllysergol, it is likely to exhibit affinity for several receptor subtypes. The N-methylation at the indole nitrogen can influence the binding affinity and selectivity compared to its parent compound, lysergol.

Receptor Family	Predicted Affinity	Rationale
Serotonin (5-HT) Receptors	Likely to bind to various 5-HT receptor subtypes (e.g., 5-HT _{1A} , 5-HT _{2A} , 5-HT _{2C}).	The ergoline structure is a well-known scaffold for serotonin receptor ligands.
Dopamine (D) Receptors	Potential for interaction with D ₂ -like receptors (D ₂ , D ₃ , D ₄).	Many ergot alkaloids are potent dopamine receptor agonists or antagonists.
Adrenergic (α) Receptors	Possible affinity for α -adrenergic receptors.	Structural similarities to adrenergic ligands are present in the ergoline nucleus.

Potential Signaling Pathways

The interaction of 1-Methyllysergol with G-protein coupled receptors (GPCRs) like serotonin and dopamine receptors would trigger downstream intracellular signaling cascades.

Simplified G-Protein Coupled Receptor Signaling:



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References

- [1. Determination of ergot alkaloids in feed by HPLC - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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